Comparative Guide: Mass Spectrometry Fragmentation of 3,5-Difluoroacetophenone Derivatives

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Compound of Interest

Compound Name:	*2-AMINO-1-(3,5-DIFLUORO-PHENYL)-ETHANONE*
CAS No.:	*339001-26-2*
Cat. No.:	*B1615228*

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Executive Summary

3,5-Difluoroacetophenone (MW 156.13 Da) serves as a critical intermediate in the synthesis of pharmaceuticals, particularly for enhancing metabolic stability via fluorine substitution. In Electron Ionization (EI) mass spectrometry, this compound exhibits a distinct fragmentation signature governed by the stability of the difluorobenzoyl cation.[1] Unlike its ortho-substituted isomers, 3,5-difluoroacetophenone lacks the "ortho-effect" (direct elimination of neutrals via ring interaction), resulting in a simplified, predictable spectrum dominated by

-cleavage.

This guide delineates the mechanistic pathways, provides a comparative analysis against non-fluorinated and isomeric alternatives, and establishes a self-validating experimental protocol.

Mechanistic Fragmentation Pathways

The fragmentation of 3,5-difluoroacetophenone under standard EI (70 eV) conditions follows a stepwise degradation pathway driven by charge localization on the carbonyl oxygen and the stability of the aromatic ring.

Primary Pathway: -Cleavage (Formation of Base Peak)

Upon ionization, the molecular ion (M

, m/z 156) undergoes homolytic cleavage at the bond

to the carbonyl group. The loss of a methyl radical (15 Da) is energetically favored, generating the resonance-stabilized 3,5-difluorobenzoyl cation (m/z 141).

- Mechanism: Radical site initiation at the carbonyl oxygen triggers the ejection of

  .
- Observation: This ion typically represents the base peak (100% relative abundance) due to the lack of competing pathways like McLafferty rearrangement (no

  -hydrogens).

Secondary Pathway: Decarbonylation

The acylium ion (m/z 141) possesses sufficient internal energy to expel a neutral carbon monoxide (CO) molecule (28 Da). This heterolytic cleavage yields the 3,5-difluorophenyl cation (m/z 113).

- Stability Note: The presence of two fluorine atoms in the meta positions exerts a strong inductive withdrawing effect (-I), slightly destabilizing the phenyl cation compared to unsubstituted acetophenone, yet the pathway remains dominant.

Tertiary Pathway: Ring Fragmentation

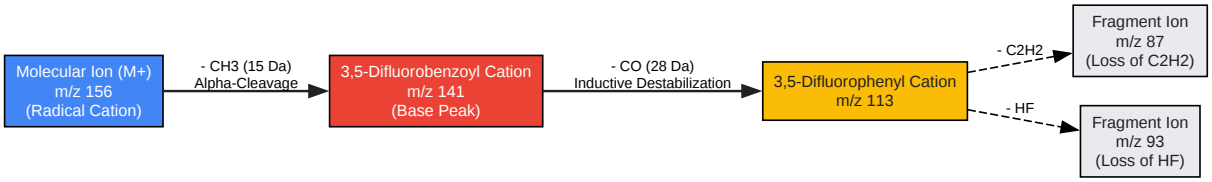
The phenyl cation (m/z 113) further degrades via the loss of acetylene (

, 26 Da) or HF (20 Da), producing ions at m/z 87 and m/z 93, respectively.

Visualization of Fragmentation Logic

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The following diagram illustrates the causal relationships between the parent ion and its progeny fragments.



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Figure 1: Stepwise fragmentation map of 3,5-difluoroacetophenone showing the transition from molecular ion to terminal fragments.

Comparative Analysis: Isomers & Analogues

Distinguishing 3,5-difluoroacetophenone from its isomers (e.g., 2,4-difluoro) or analogues is critical in impurity profiling. The table below highlights the diagnostic mass shifts.

Table 1: Diagnostic Ion Comparison

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Compound	Molecular Ion (M+)	Base Peak (Acylium)	Phenyl Cation	Key Differentiator
Acetophenone	m/z 120	m/z 105	m/z 77	Standard reference; no halogen pattern.
4-Fluoroacetophenone	m/z 138	m/z 123	m/z 95	+18 Da shift vs Acetophenone.
3,5-Difluoroacetophenone	m/z 156	m/z 141	m/z 113	Clean spectrum; dominant m/z 141.
2,4-Difluoroacetophenone	m/z 156	m/z 141	m/z 113	Ortho Effect: May show [M-F] or [M-HF] peaks absent in 3,5-isomer.

Differentiation Strategy

- Vs. 2,4-Isomer: The ortho isomer (2,4-difluoro) allows for an interaction between the carbonyl oxygen and the ortho-fluorine. While the major peaks (156, 141, 113) are identical, the 2,4-isomer often exhibits a higher abundance of "rearrangement" ions or direct halogen loss from the molecular ion, which is sterically prohibited in the 3,5-isomer.
- Vs. Non-fluorinated: The mass shift is exactly +36 Da (replacement of 2 H with 2 F). The fragmentation pattern topology (M

  M-15

  M-43) remains preserved.

Experimental Protocol: GC-MS Characterization

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To reproduce these results and validate the identity of a 3,5-difluoroacetophenone sample, follow this standardized protocol.

Instrument Conditions

- System: Gas Chromatograph coupled to Single Quadrupole Mass Spectrometer.
- Ionization: Electron Ionization (EI) at 70 eV.[2]
- Source Temperature: 230 °C (Prevents condensation but minimizes thermal degradation).
- Transfer Line: 280 °C.

Chromatographic Method

- Column: DB-5ms or equivalent (30 m

  0.25 mm, 0.25 µm film).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Injection: Split 10:1, 1 µL injection volume.
- Oven Program:
  - Initial: 50 °C (Hold 1 min).
  - Ramp: 20 °C/min to 280 °C.
  - Final: Hold 3 min.

Self-Validating Data Interpretation

To ensure the spectrum is valid:

- Check M+: A peak at m/z 156 must be present (approx. 20-40% abundance relative to base peak).
- Verify Base Peak: The peak at m/z 141 must be the most abundant.

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- Isotope Check: There should be no M+2 peak of significant height (unlike Chloro- or Bromo-derivatives). A small M+1 peak (approx. 8-9% of M+) is expected due to

  C natural abundance.

- Absence of Impurities: Significant peaks at m/z 120 indicate contamination with unsubstituted acetophenone.

References

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